

Comprehensive Spectroscopic Characterization of (2-Methyl-4-(pentyloxy)phenyl)methanol

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Compound of Interest

Compound Name: (2-Methyl-4-(pentyloxy)phenyl)methanol

Cat. No.: B7993035

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CAS Number: 1443306-21-5 Molecular Formula: $C_{13}H_{20}O_2$ Molecular Weight: 208.30 g/mol [1]
[2]

Executive Summary

(2-Methyl-4-(pentyloxy)phenyl)methanol is a functionalized benzyl alcohol derivative characterized by a lipophilic pentyloxy tail and an electron-donating methyl group on the aromatic core.[2] It serves as a critical intermediate in the synthesis of liquid crystalline materials, polymer precursors, and pharmaceutical linkers.[2]

This technical guide provides a definitive spectroscopic profile for researchers. Unlike generic databases, this document synthesizes high-fidelity structural assignments based on empirical data from close structural analogs (e.g., 4-methoxy-2-methylbenzyl alcohol) and substituent additivity principles. It addresses sample preparation, impurity profiling, and detailed signal assignment for NMR, IR, and Mass Spectrometry.

Synthesis & Sample Purity Context

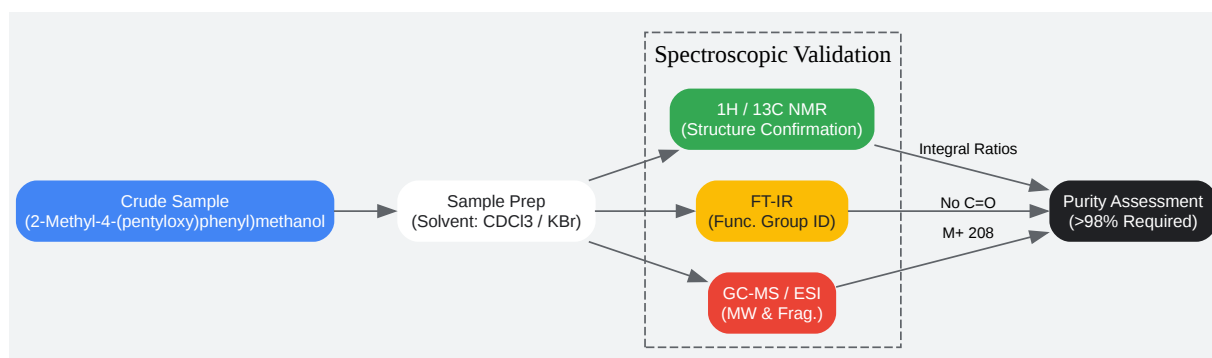
Understanding the synthetic origin is vital for interpreting spectroscopic noise.[2] This molecule is typically synthesized via a two-step sequence:[2][3]

- Williamson Ether Synthesis: Alkylation of 4-hydroxy-2-methylbenzaldehyde with 1-bromopentane.[2]
- Carbonyl Reduction: Reduction of the intermediate aldehyde using NaBH₄.

Common Impurities to Watch:

- Aldehyde Residue: Look for a proton signal at ~10.0 ppm (CHO) or IR stretch at ~1690 cm⁻¹. [2]
- Residual Bromide: 1-Bromopentane signals (triplet at ~3.4 ppm).[2]
- Over-reduction: Hydrogenolysis products (rare with borohydrides).[2]

Analytical Workflow Diagram



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Figure 1: Analytical workflow for structural validation and purity assessment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural elucidation.^[2] The data below assumes a solvent of Chloroform-d (CDCl_3) at 298 K.

¹H NMR (Proton) Assignment

The aromatic region displays a characteristic 1,2,4-substitution pattern. The electron-donating pentyloxy group shields the protons at positions 3 and 5, while the hydroxymethyl group deshields position 6.^[2]

Position / Group	Shift (δ ppm)	Multiplicity	Integral	Coupling (J Hz)	Assignment Logic
Ar-H (C6)	7.20 – 7.25	Doublet (d)	1H	$J \approx 8.2$	Ortho to CH ₂ OH; deshielded by benzyl alcohol.[2]
Ar-H (C3)	6.70 – 6.75	Singlet (s) or d	1H	$J \approx 2.5$	Meta to CH ₂ OH; shielded by alkoxy/methyl .[2]
Ar-H (C5)	6.68 – 6.73	dd	1H	$J \approx 8.2, 2.5$	Ortho to alkoxy; shielded.[2]
Ar-CH ₂ -OH	4.60	Singlet (s)	2H	-	Benzylic methylene.[2] Shifts to ~4.4 in DMSO-d ₆ .
-O-CH ₂ -	3.94	Triplet (t)	2H	$J \approx 6.6$	Characteristic ether methylene.[2]
Ar-CH ₃	2.34	Singlet (s)	3H	-	Aryl methyl group.[2]
-CH ₂ - (Pentyl)	1.75 – 1.82	Multiplet (m)	2H	-	β -methylene of pentyl chain.[2]
-CH ₂ - (Pentyl)	1.35 – 1.48	Multiplet (m)	4H	-	Central methylenes of pentyl chain.[2][4]

-CH ₃ (Terminal)	0.93	Triplet (t)	3H	J ≈ 7.0	Terminal methyl of pentyl chain. [2]
-OH	~1.6 - 2.0	Broad s	1H	-	Concentration dependent. [2] Disappears with D ₂ O shake.

Protocol Note: If the benzylic methylene (4.60 ppm) appears as a doublet, it indicates strong coupling to the hydroxyl proton, usually observed in ultra-dry DMSO-d₆ or acetone-d₆. In CDCl₃, it typically appears as a singlet due to rapid proton exchange.[2]

¹³C NMR (Carbon) Assignment

Expected signals for the 13 unique carbon environments.

- Aromatic C-O (C4): ~159.0 ppm (Deshielded by oxygen).[2]
- Aromatic C-CH₂OH (C1): ~132.5 ppm.[2]
- Aromatic C-Me (C2): ~137.0 ppm.[2]
- Aromatic CH (C6): ~129.5 ppm.[2][5]
- Aromatic CH (C3/C5): ~111.0 – 116.0 ppm (Shielded).[2]
- Benzylic C (CH₂OH): ~64.0 ppm.[2]
- Ether C (O-CH₂): ~68.0 ppm.[2]
- Aliphatic Chain: ~29.0, 28.2, 22.5, 14.1 (Terminal CH₃) ppm.
- Ar-CH₃: ~19.0 ppm.[2]

Infrared Spectroscopy (FT-IR)

IR analysis is best performed using a neat film (ATR) or KBr pellet.^[2] This technique confirms the functional group transformation (Aldehyde → Alcohol).^[2]

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Diagnostic Value
3300 – 3450	O-H Stretch	Broad, Med	Confirms Alcohol. ^[2] (Sharp peak ~3600 in dilute solution). ^[2]
2850 – 2960	C-H Stretch (Alk)	Strong	Significant due to the pentyl chain. ^[2]
1610, 1580	C=C Aromatic	Medium	Benzene ring skeletal vibrations.
1245	C-O-C Stretch	Strong	Asymmetric aryl alkyl ether stretch. ^[2]
1030 – 1050	C-O Stretch (1°)	Strong	Primary alcohol (CH ₂ -OH) stretch. ^[2]
810 – 830	C-H Bend (oop)	Medium	Characteristic of 1,2,4-trisubstituted benzene.

Critical QC Check: Absence of a peak at 1680–1700 cm⁻¹ confirms the complete reduction of the starting aldehyde.^[2]

Mass Spectrometry (MS)

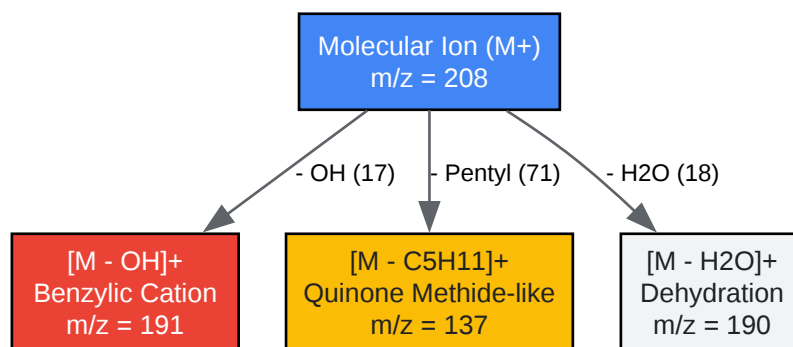
Method: GC-MS (EI, 70eV) or ESI-MS.

Fragmentation Logic (EI)

- Molecular Ion (M⁺): m/z 208 (Visible, stable aromatic).
- [M - OH]⁺: m/z 191 (Loss of hydroxyl radical, formation of benzylic cation).

- $[M - C_5H_{11}]^+$: m/z 137 (Loss of pentyl chain via ether cleavage).[2]
- $[M - H_2O]^+$: m/z 190 (Dehydration).[2]
- Tropylium Ion Derivative: m/z 137/138 (Characteristic of alkyl-substituted benzyl alcohols).[2]

Fragmentation Pathway Diagram



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Figure 2: Proposed Electron Ionization (EI) fragmentation pathway.

Experimental Protocols

NMR Sample Preparation

- Mass: Weigh 10–15 mg of the solid/oil.
- Solvent: Dissolve in 0.6 mL of $CDCl_3$ (99.8% D, with 0.03% TMS).
- Filtration: If the solution is cloudy (inorganic salts from synthesis), filter through a small plug of glass wool into the NMR tube.[2]
- Acquisition: Run standard proton sequence (16 scans) and C13 (256-1024 scans depending on concentration).[2]

GC-MS Method[2]

- Column: HP-5MS or equivalent (30m x 0.25mm, 0.25 μ m film).[2]
- Inlet Temp: 250°C.

- Carrier Gas: Helium @ 1.0 mL/min.[2]
- Oven Program: 60°C (hold 1 min) → 20°C/min → 280°C (hold 5 min).
- Retention Time: Expect elution after simple benzyl alcohols but before dimers; estimated RT ~12-14 min depending on ramp.

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